

Application Note and Protocol for Determining Total Phenolic Content in Salgam

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Compound of Interest

Compound Name: *Salgim*
CAS No.: *331284-85-6*
Cat. No.: *B12772139*

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Introduction

Salgam, a traditional Turkish fermented beverage produced from black or purple carrots and turnips, is recognized for its potential health benefits, which are largely attributed to its rich composition of phenolic compounds.[1] These polyphenols, including phenolic acids and flavonoids, are potent antioxidants that can neutralize harmful free radicals, thus playing a role in the prevention of various chronic diseases. The determination of the total phenolic content (TPC) is a crucial step in assessing the quality and potential bioactivity of Salgam. This application note provides a detailed protocol for the quantification of TPC in Salgam using the widely accepted Folin-Ciocalteu method.

The Folin-Ciocalteu assay is a simple, rapid, and reproducible spectrophotometric method for measuring the total amount of phenolic compounds in a sample.[2][3] The principle of this assay is based on the oxidation of phenolic compounds by the Folin-Ciocalteu reagent, which is a mixture of phosphomolybdate and phosphotungstate. In an alkaline medium, the phenolic compounds reduce the reagent, resulting in the formation of a blue-colored complex. The intensity of the blue color is directly proportional to the concentration of phenolic compounds in the sample and can be measured spectrophotometrically at a specific wavelength.[4]

Target Audience

This document is intended for researchers, scientists, and drug development professionals involved in the analysis of food and beverage products, as well as those investigating the health-promoting properties of fermented foods.

Quantitative Data Summary

The total phenolic content of Salgam can vary depending on the raw materials and the fermentation process. The following table summarizes representative quantitative data for the total phenolic content in commercial Salgam samples.

Sample Type	Total Phenolic Content (mg GAE/mL)	Reference
Commercial Turnip Juice (Basic)	13.049 ± 0.40	[5]
Commercial Turnip Juice (Hot)	Not significantly different from basic	[5]
Another Study on Turnip Juice	0.000517 ± 0.072	[5]
A further study on Turnip Juice	15.5	[5]

GAE: Gallic Acid Equivalents

Experimental Protocol: Determination of Total Phenolic Content

This protocol outlines the necessary steps for quantifying the total phenolic content in Salgam samples using the Folin-Ciocalteu method.

1. Materials and Reagents

- Salgam sample
- Folin-Ciocalteu reagent (2 N)

- Gallic acid (analytical standard)
- Anhydrous sodium carbonate (Na_2CO_3)
- Methanol (80%)
- Distilled water
- Spectrophotometer
- Vortex mixer
- Pipettes and tips
- Volumetric flasks
- Test tubes or microcentrifuge tubes

2. Reagent Preparation

- Folin-Ciocalteu Reagent (0.2 N): Dilute the commercial 2 N Folin-Ciocalteu reagent 1:10 with distilled water. Prepare this solution fresh before use.
- Sodium Carbonate Solution (7.5% w/v): Dissolve 7.5 g of anhydrous sodium carbonate in 100 mL of distilled water.[\[6\]](#)
- Gallic Acid Stock Solution (1 mg/mL): Accurately weigh 100 mg of gallic acid and dissolve it in 100 mL of 80% methanol. This solution should be stored in a dark bottle at 4°C.
- Gallic Acid Standard Solutions: Prepare a series of standard solutions by diluting the gallic acid stock solution with 80% methanol to obtain concentrations ranging from 0.01 to 0.8 g/L.
[\[5\]](#)

3. Sample Preparation

- Centrifuge the Salgam sample to remove any suspended solids.

- Dilute the supernatant with 80% methanol. A dilution factor of 1:10 or 1:100 is often appropriate, but may need to be adjusted based on the expected phenolic content.[5]
- Vortex the diluted sample for 30 seconds to ensure homogeneity.[5]

4. Assay Procedure

- Pipette 50 μ L of the diluted Salgam sample into a test tube.[5]
- Add 1.5 mL of the 7.5% sodium carbonate solution to the test tube.[5]
- Add 1.5 mL of the 0.2 N Folin-Ciocalteu reagent to the test tube and vortex immediately.[5]
- Incubate the mixture in the dark at room temperature for 2 hours.[6][7]
- Measure the absorbance of the solution at 765 nm using a spectrophotometer.[5][7]
- For the blank, use 50 μ L of 80% methanol instead of the sample and follow the same procedure.

5. Preparation of the Standard Curve

- Pipette 50 μ L of each gallic acid standard solution into separate test tubes.
- Follow the same procedure as described in the "Assay Procedure" section (steps 2-5).
- Plot a standard curve of absorbance versus the concentration of the gallic acid standards.

6. Calculation of Total Phenolic Content

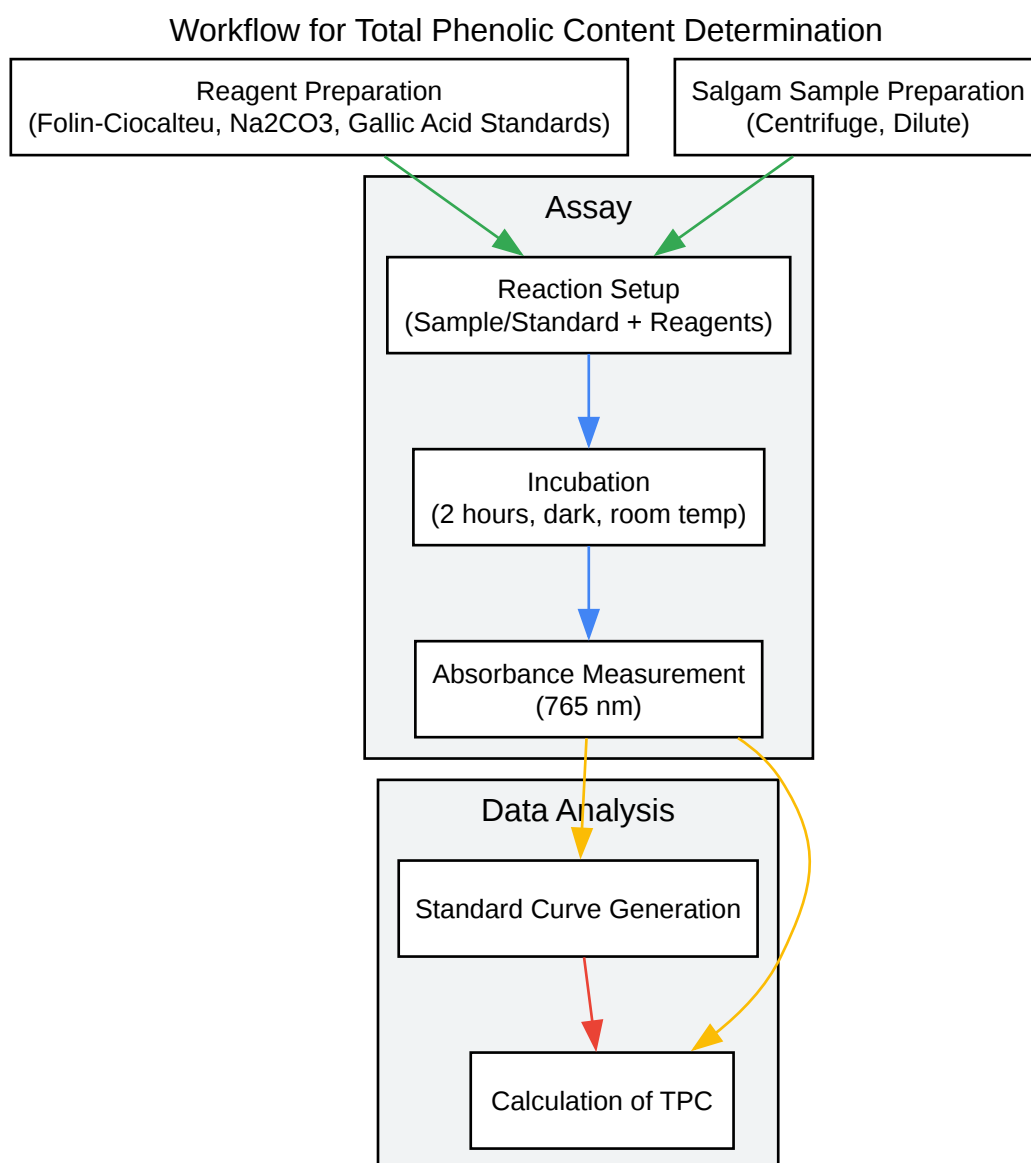
- Determine the concentration of phenolic compounds in the diluted Salgam sample by interpolating its absorbance value on the gallic acid standard curve.
- Calculate the total phenolic content in the original Salgam sample using the following formula:

$$\text{Total Phenolic Content (mg GAE/mL)} = (C \times V \times \text{DF}) / S$$

Where:

- C = Concentration of gallic acid from the standard curve (mg/mL)
- V = Volume of the extract (mL)
- DF = Dilution factor
- S = Volume of the sample used (mL)

Experimental Workflow Diagram



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